

Application Notes and Protocols for Testing N-Isopropylhydrazinecarboxamide (Iproclozide)

Efficacy and Safety

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Compound of Interest

Compound Name: *N-Isopropylhydrazinecarboxamide*

Cat. No.: *B1589924*

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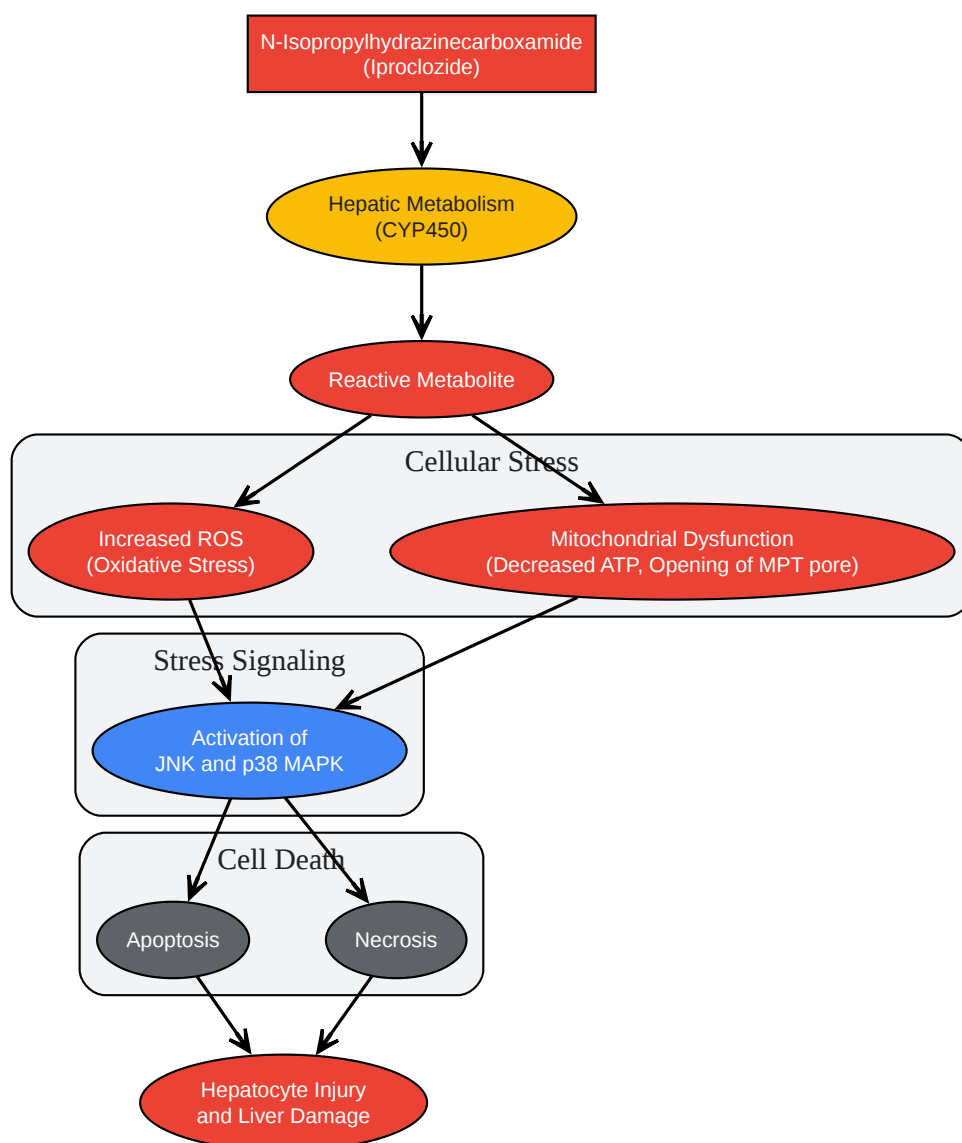
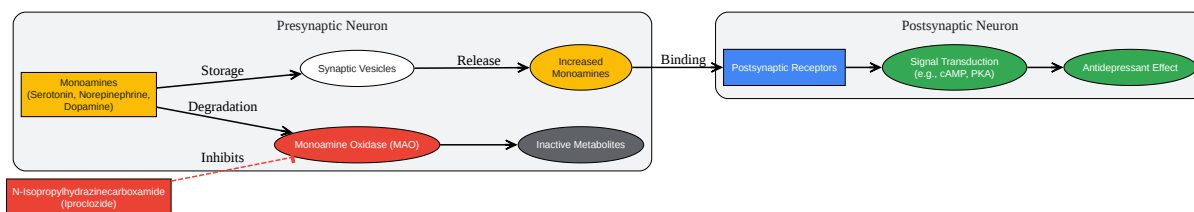
These application notes provide a comprehensive framework for the preclinical evaluation of **N-Isopropylhydrazinecarboxamide**, also known as Iproclozide. This compound is a non-selective, irreversible monoamine oxidase inhibitor (MAOI) of the hydrazine class, historically used as an antidepressant.[1][2] However, its clinical use was terminated due to a high incidence of severe hepatotoxicity.[3] Therefore, a thorough investigation of both its therapeutic efficacy and its toxicological profile is imperative for any renewed interest in this compound or its analogs.

This document outlines detailed protocols for assessing the antidepressant-like effects and the hepatotoxic potential of **N-Isopropylhydrazinecarboxamide** in vitro and in vivo.

Section 1: Assessment of Antidepressant Efficacy

As a monoamine oxidase inhibitor, Iproclozide exerts its antidepressant effects by preventing the breakdown of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the presynaptic neuron. This leads to an accumulation of these neurotransmitters in the synaptic cleft, enhancing neurotransmission.[1]

Signaling Pathway: Monoamine Oxidase Inhibition



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References

- 1. psychscenehub.com [psychscenehub.com]
- 2. researchgate.net [researchgate.net]
- 3. Iproclozide fulminant hepatitis. Possible role of enzyme induction - PubMed [pubmed.ncbi.nlm.nih.gov]
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